Thermochemical Profile of 2-Acetonaphthone: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	2-Acetonaphthone
Cat. No.:	B1664037

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This technical guide provides a comprehensive overview of the available thermochemical data for **2-acetonaphthone** (also known as 2-acetylnaphthalene). Due to the limited availability of specific experimental data for this compound in the reviewed literature, this document presents the existing data and outlines the established experimental protocols for determining key thermochemical properties, drawing upon methodologies applied to structurally similar aromatic ketones.

Core Thermochemical Data

A summary of the available quantitative thermochemical data for **2-acetonaphthone** is presented in Table 1. It is important to note that experimental values for several key parameters, including the enthalpy of formation, enthalpy of combustion, enthalpy of fusion, heat capacity, and entropy, were not found in the surveyed scientific literature. The data presented below has been sourced from the National Institute of Standards and Technology (NIST) Chemistry WebBook.

Table 1: Summary of Available Thermochemical Data for **2-Acetonaphthone**

Thermochemical Property	Value	Temperature (K)	Method	Reference
Enthalpy of Vaporization (ΔvapH)	74.1 kJ/mol	408	A	Stephenson and Malanowski, 1987
Enthalpy of Sublimation (ΔsubH)	87.86 ± 0.42 kJ/mol	328.8	V	Aihara, 1957

Experimental Protocols

Detailed experimental methodologies for the determination of key thermochemical properties of aromatic ketones are described below. While the specific application of these protocols to **2-acetonaphthone** is not detailed in the available literature, these methods represent the standard for obtaining such data.

Determination of Enthalpy of Formation via Combustion Calorimetry

The standard enthalpy of formation (ΔfH°) of an organic compound like **2-acetonaphthone** can be determined from its enthalpy of combustion (ΔcH°), which is measured using a bomb calorimeter.

Experimental Procedure:

- Sample Preparation: A precisely weighed pellet of high-purity **2-acetonaphthone** is placed in a crucible within a combustion bomb.

- Bomb Assembly: The bomb is charged with high-pressure oxygen (typically around 3 MPa) to ensure complete combustion. A small, known amount of water is often added to the bomb to ensure that the water formed during combustion is in the liquid state.

- Calorimeter Setup: The sealed bomb is placed in a calorimeter, which is a well-insulated container filled with a known mass of water. The temperature of the water is monitored with a high-precision thermometer.

- Combustion: The sample is ignited by passing an electric current through a fuse wire.

- Temperature Measurement: The temperature of the water in the calorimeter is recorded before and after combustion. The temperature change (ΔT) is used to calculate the heat released.

- Calculation: The heat of combustion is calculated using the following equation:

  $$q_{calorimeter} = C_{calorimeter} \times \Delta T$$

  where $C_{calorimeter}$ is the heat capacity of the calorimeter, determined by calibrating with a substance of known heat of combustion, such as benzoic acid. The standard enthalpy of combustion is then determined from the heat released and the molar mass of the sample. The standard enthalpy of formation can then be calculated using Hess's Law, by considering the standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Determination of Enthalpy of Sublimation via Knudsen Effusion Method

The Knudsen effusion method is a widely used technique for determining the vapor pressure of a solid substance as a function of temperature, from which the enthalpy of sublimation can be derived using the Clausius-Clapeyron equation.

Experimental Procedure:

- Sample Preparation: A small amount of crystalline **2-acetonaphthone** is placed in a Knudsen cell, which is a small, thermostated container with a small orifice.

- High Vacuum: The Knudsen cell is placed in a high-vacuum chamber.

- Heating and Effusion: The cell is heated to a series of precisely controlled temperatures. At each temperature, molecules of the substance effuse through the orifice into the vacuum.

- Mass Loss Measurement: The rate of mass loss of the sample is measured at each temperature.

- Vapor Pressure Calculation: The vapor pressure (P) at each temperature (T) is calculated from the rate of mass loss using the Knudsen equation:

  $P = (\Delta m/\Delta t) * (1/A) * \sqrt{2\pi RT/M}$

  where $\Delta m/\Delta t$ is the rate of mass loss, A is the area of the orifice, R is the ideal gas constant, T is the absolute temperature, and M is the molar mass of the substance.
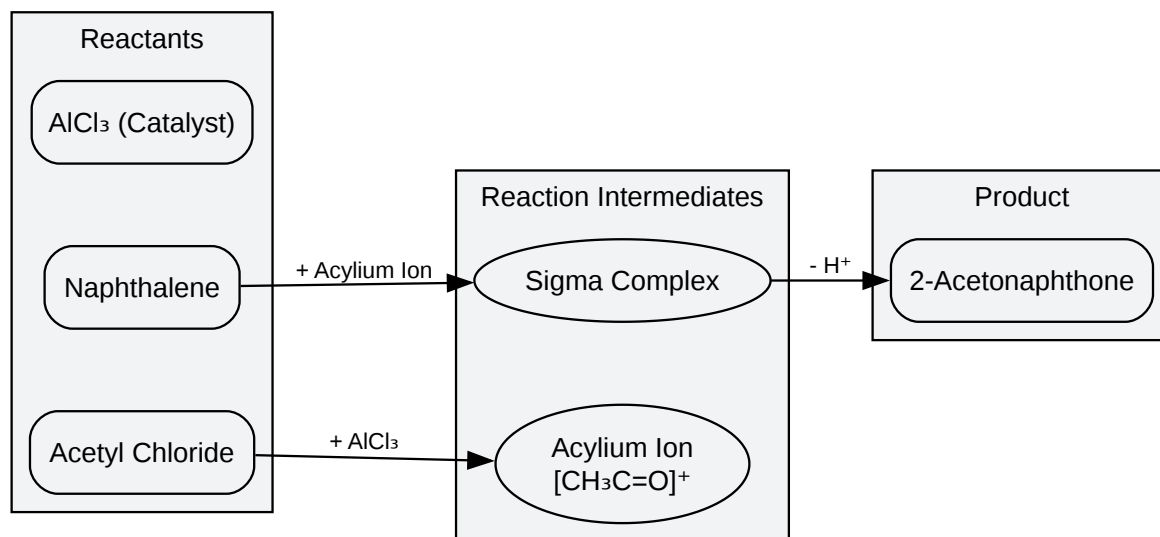
- Enthalpy of Sublimation Calculation: The enthalpy of sublimation ($\Delta_{sub}H$) is determined from the slope of a plot of ln(P) versus 1/T, based on the Clausius-Clapeyron equation:

  $d(\ln P)/d(1/T) = -\Delta_{sub}H/R$

Visualizations

Synthesis of 2-Acetonaphthone via Friedel-Crafts Acylation

A common and established method for the synthesis of **2-acetonaphthone** is the Friedel-Crafts acylation of naphthalene. This electrophilic aromatic substitution reaction involves the reaction of naphthalene with an acylating agent, typically acetyl chloride or acetic anhydride, in the presence of a Lewis acid catalyst, such as aluminum chloride. The reaction mechanism is depicted in the following diagram.
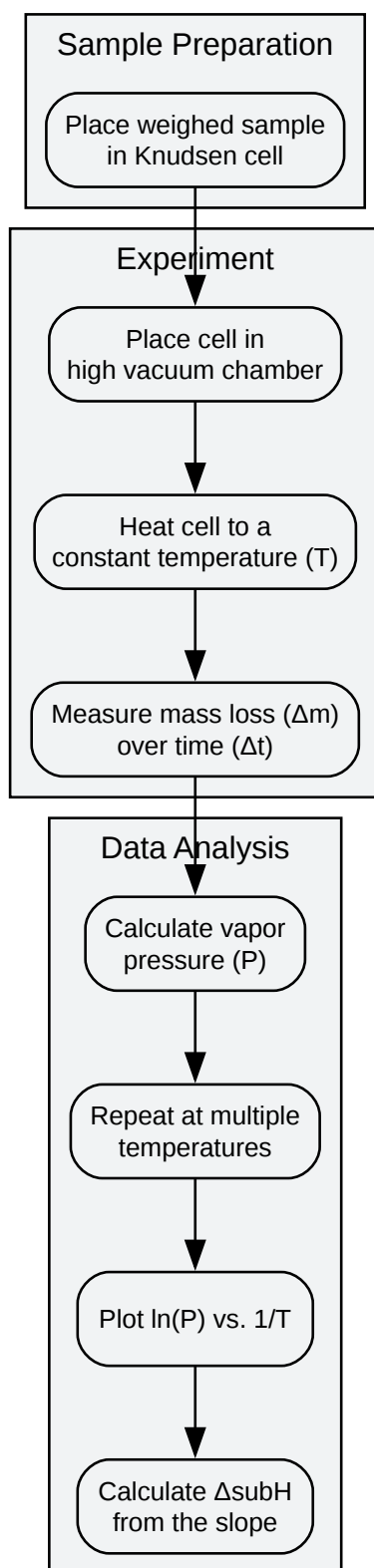
Reactants

AlCl$_3$ (Catalyst)

Naphthalene

Acetyl Chloride

Reaction Intermediates

Sigma Complex

Acylium Ion [CH$_3$C=O]$^+$

Product

2-Acetonaphthone

+ Acylium Ion

+ AlCl$_3$

- H$^+$

Caption: Friedel-Crafts acylation of naphthalene.

Experimental Workflow for Enthalpy of Sublimation Measurement

The following diagram illustrates the key steps involved in determining the enthalpy of sublimation of a solid sample, such as **2-acetonaphthone**, using the Knudsen effusion method.

Sample Preparation

Place weighed sample
in Knudsen cell

Experiment

Place cell in
high vacuum chamber

Heat cell to a
constant temperature (T)

Measure mass loss (Δm)
over time (Δt)

Data Analysis

Calculate vapor
pressure (P)

Repeat at multiple
temperatures

Plot ln(P) vs. 1/T

Calculate ΔsubH
from the slope

Caption: Knudsen effusion experimental workflow.

- To cite this document: BenchChem. [Thermochemical Profile of 2-Acetonaphthone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664037#thermochemical-data-for-2-acetonaphthone]

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